

Structure-Activity Relationship of 5-Methoxychroman-3-amine Analogs: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methoxychroman-3-amine
hydrochloride

CAS No.: 117422-43-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the structure-activity relationships (SAR) of 5-Methoxychroman-3-amine analogs, focusing on their binding affinities and functional activities at various receptors, primarily serotonin and sigma receptors. The information presented is collated from key studies in the field to aid in the rational design of novel, potent, and selective ligands for therapeutic applications.

Comparative Analysis of Receptor Binding Affinities

The affinity of 5-Methoxychroman-3-amine analogs for different receptors is significantly influenced by substitutions on the chromane ring and the amine moiety. Below are tabulated summaries of binding data from key studies, providing a quantitative comparison of various analogs.

Sigma-1 (σ_1) and 5-HT2B Receptor Affinities of 3-Amino-Chromane Analogs

A study on a series of 36 phenethylamine-containing 3-amino-chromane ligands revealed potent and selective binders for the σ_1 receptor.[1] The binding affinities (pKi and Ki) for a selection of these analogs at the human σ_1 , TMEM97 (σ_2), and 5-HT2B receptors are presented in Table 1. The data highlights that the (3R,4R) absolute stereochemistry generally leads to higher affinity and selectivity for the σ_1 receptor.[1]

Table 1: Binding Affinities (pKi and Ki) of 3-Amino-Chromane Analogs at σ_1 , TMEM97, and 5-HT2B Receptors[1]

Compound	Stereochemistry	R Group	σ_1 pKi	σ_1 Ki (nM)	TMEM 97 pKi	TMEM 97 Ki (nM)	5-HT2B pKi	5-HT2B Ki (nM)
1a	(3R,4R)	H	8.7	2.0	7.1	79	<5.0	>10000
1b	(3R,4R)	2-MeO	8.4	4.0	6.8	158	6.4	398
1c	(3R,4R)	3-MeO	8.5	3.2	7.0	100	6.1	794
1d	(3R,4R)	4-MeO	8.6	2.5	7.2	63	6.0	1000
1e	(3R,4R)	4-F	8.5	3.2	7.1	79	6.2	631
2a	(3S,4S)	H	7.0	100	6.4	398	6.4	398

Data extracted from "Enhanced Affinity for 3-Amino-Chromane-Derived σ_1 Receptor Ligands".
[1]

5-HT1A Receptor Affinities of 5-Substituted 3-Amino-3,4-dihydro-2H-1-benzopyran Derivatives

A separate study focused on the synthesis of enantiomerically pure 3-amino-3,4-dihydro-2H-1-benzopyrans starting from (R)- and (S)-5-methoxy-3-amino-3,4-dihydro-2H-1-benzopyran.[2] This work provides valuable SAR data regarding substitutions at the 5-position of the chromane

ring on the affinity for the 5-HT1A receptor. Generally, (R)-enantiomers displayed higher affinity than their (S)-counterparts.[2]

Table 2: Binding Affinities (Ki) of 5-Substituted 3-Amino-3,4-dihydro-2H-1-benzopyran Analogs at the 5-HT1A Receptor[2]

Compound	Stereochemistry	5-Substituent	N-Substituent	5-HT1A Ki (nM)
3a	(R)	-COOCH3	-N(n-Pr)2	1.5
3b	(S)	-COOCH3	-N(n-Pr)2	25
4a	(R)	-CONH2	-N(n-Pr)2	3.2
4b	(S)	-CONH2	-N(n-Pr)2	88
5a	(R)	-COCH3	-N(n-Pr)2	2.1
5b	(S)	-COCH3	-N(n-Pr)2	45

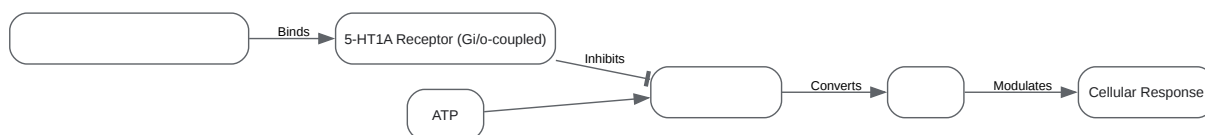
Data extracted from "Synthesis of novel 5-substituted 3-amino-3,4-dihydro-2H-1-benzopyran derivatives and their interactions with the 5-HT1A receptor".[2]

Signaling Pathways and Functional Activity

The functional consequences of receptor binding are crucial for understanding the therapeutic potential of these analogs.

5-HT1A Receptor-Mediated cAMP Production

Analogues with high affinity for the 5-HT1A receptor were evaluated for their intrinsic activity by measuring their effect on VIP-stimulated cAMP production in GH4ZD10 cells stably transfected with the 5-HT1A receptor.[2] Both full and partial agonists were identified within the series of 5-substituted 3-amino-3,4-dihydro-2H-1-benzopyrans.[2] The 5-HT1A receptor is a Gi/o-coupled receptor, and its activation typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cAMP levels.

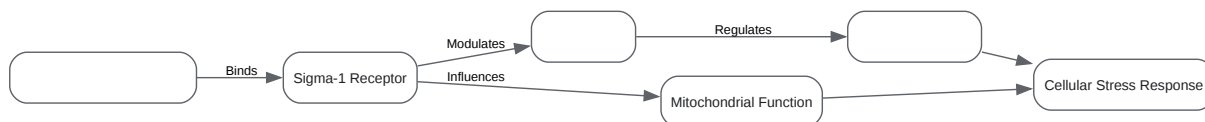


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Figure 1: 5-HT1A Receptor Signaling Pathway.

Sigma-1 (σ 1) Receptor Signaling

The σ 1 receptor is a unique intracellular chaperone protein located at the endoplasmic reticulum-mitochondrion interface. Its activation can modulate various downstream signaling pathways, including calcium signaling and the production of reactive oxygen species (ROS). While the direct signaling pathway of the studied 3-amino-chromane analogs was not fully elucidated, their high affinity for the σ 1 receptor suggests potential modulation of these pathways.



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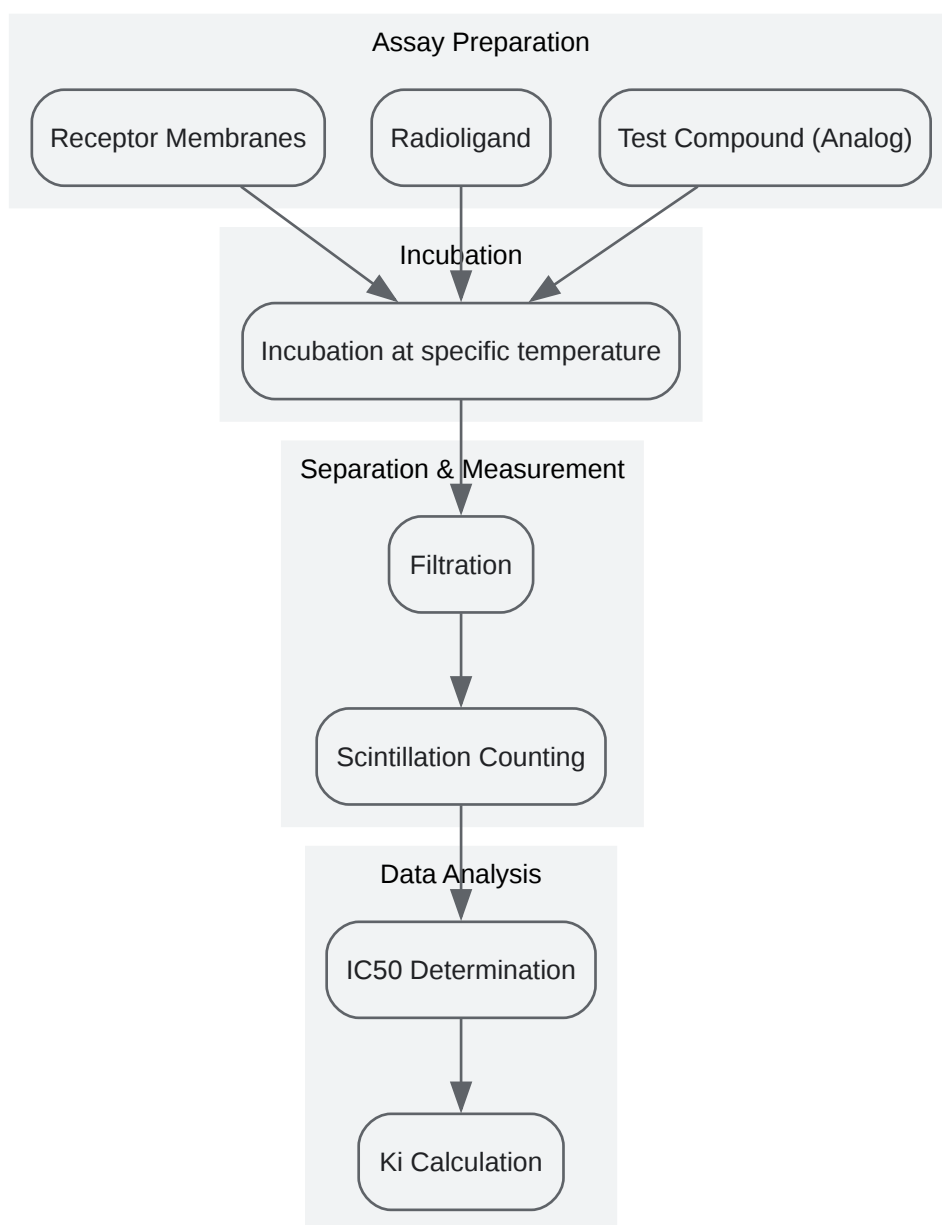
Figure 2: Potential Sigma-1 Receptor Signaling.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are summaries of the key experimental protocols used in the cited studies.

Radioligand Binding Assays

These assays are used to determine the binding affinity of a ligand for a specific receptor.



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Figure 3: Radioligand Binding Assay Workflow.

Protocol for 5-HT1A Receptor Binding:[2]

- Tissue Preparation: Rat hippocampal membranes were used as the source of 5-HT1A receptors.
- Radioligand: [3H]8-OH-DPAT was used as the specific radioligand.

- Incubation: Membranes were incubated with the radioligand and various concentrations of the test compounds.
- Separation: Bound and free radioligand were separated by rapid filtration through glass fiber filters.
- Detection: The amount of bound radioactivity on the filters was quantified using liquid scintillation counting.
- Data Analysis: IC50 values were determined from competition binding curves and converted to Ki values using the Cheng-Prusoff equation.

Protocol for σ_1 , TMEM97, and 5-HT2B Receptor Binding:[1]

- Assay Source: The binding affinity was determined through the National Institute of Mental Health's Psychoactive Drug Screening Program (NIMH PDSP).
- Method: A primary screen was performed at a 10 μ M concentration of the ligand. For compounds that displaced more than 50% of the radioligand, a full competition binding assay was conducted to determine the pKi value.

cAMP Accumulation Assay

This functional assay is used to determine whether a ligand acts as an agonist, antagonist, or inverse agonist at a G-protein coupled receptor that modulates adenylyl cyclase activity.

Protocol for 5-HT1A Functional Activity:[2]

- Cell Line: GH4ZD10 cells stably transfected with the human 5-HT1A receptor were used.
- Stimulation: Cells were stimulated with vasoactive intestinal peptide (VIP) to increase basal cAMP levels.
- Treatment: Cells were then treated with various concentrations of the test compounds.
- Measurement: The intracellular cAMP levels were measured using a competitive protein binding assay or an enzyme-linked immunosorbent assay (ELISA).

- **Data Analysis:** The ability of the compounds to inhibit VIP-stimulated cAMP production was quantified to determine their intrinsic activity (Emax) and potency (EC50).

Conclusion

The structure-activity relationship studies of 5-Methoxychroman-3-amine analogs reveal distinct structural requirements for high affinity and selectivity at different receptor subtypes. For σ_1 receptor affinity, the (3R,4R) stereochemistry is preferred, with a degree of tolerance for various substituents on the N-benzyl group. For 5-HT1A receptor affinity, the (R)-enantiomer is generally more potent, and substitutions at the 5-position of the chromane ring with carboxylate esters, amides, and ketones lead to high-affinity ligands. This compiled data and the associated experimental protocols provide a valuable resource for the further development of 5-Methoxychroman-3-amine analogs as selective pharmacological tools and potential therapeutic agents.

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References

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- [2. Synthesis of novel 5-substituted 3-amino-3,4-dihydro-2H-1-benzopyran derivatives and their interactions with the 5-HT1A receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Structure-Activity Relationship of 5-Methoxychroman-3-amine Analogs: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b169143/docs#structure-activity-relationship-of-5-methoxychroman-3-amine-analogs-a-comparative-guide\]](https://www.benchchem.com/product/b169143/docs#structure-activity-relationship-of-5-methoxychroman-3-amine-analogs-a-comparative-guide)

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